

Personal protective equipment for handling Tas-117

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Essential Safety and Handling Guide for Tas-117

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Tas-117**, a potent and selective oral allosteric pan-AKT inhibitor.[1] Given its nature as an investigational anti-neoplastic agent, stringent adherence to safety protocols is mandatory to minimize exposure and ensure a safe laboratory environment. This document outlines procedural guidance for personal protective equipment (PPE), operational handling, and disposal.

Core Safety Principles

All handling of **Tas-117** should be conducted within a designated controlled area, such as a containment ventilated enclosure (CVE), biological safety cabinet (BSC), or a fume hood, to prevent aerosolization and contamination. A comprehensive risk assessment should be performed by your institution's Environmental Health and Safety (EHS) department prior to commencing any work with this compound.

Personal Protective Equipment (PPE)

The selection and use of appropriate PPE is the primary defense against exposure to hazardous compounds like **Tas-117**. The following table summarizes the required PPE for various activities involving this substance.



Activity	Required PPE	Specifications & Best Practices
Receiving & Unpacking	Double Chemotherapy Gloves, Gown, Eye Protection	Inspect for any damage or spills upon receipt. Unpack in a designated area. If any sign of leakage, implement spill control procedures immediately.
Weighing & Aliquoting	Double Chememotherapy Gloves, Gown, Eye Protection, Respiratory Protection	All manipulations of powdered Tas-117 must be performed in a CVE or BSC to contain airborne particles. Use a fit- tested N95 or higher respirator.
In Vitro/In Vivo Dosing	Double Chemotherapy Gloves, Gown, Eye Protection	When preparing solutions, work within a BSC or fume hood. For animal studies, ensure proper handling and disposal of contaminated bedding and waste.
Waste Disposal	Double Chemotherapy Gloves, Gown, Eye Protection	All contaminated materials must be disposed of as hazardous waste according to institutional and local regulations.

Experimental Protocols: Safe Handling and Disposal

Receiving and Storage:

- Upon receipt, visually inspect the exterior of the shipping container for any signs of damage or leakage.
- Don a single pair of chemotherapy-rated gloves and a lab coat.



- Transport the container to the designated receiving area, preferably within a fume hood or CVE.
- Don a second pair of chemotherapy gloves and eye protection.
- Carefully open the shipping container and inspect the primary container for integrity.
- If the primary container is intact, log the material into your chemical inventory and store it
 according to the manufacturer's recommendations (typically at controlled room temperature
 or as specified).
- If any leakage is observed, treat it as a spill (see Spill Management protocol).

Spill Management:

- Alert personnel in the immediate area and restrict access.
- Don appropriate PPE: double chemotherapy gloves, a disposable gown, eye protection, and a fit-tested respirator.
- Contain the spill: Use a commercially available chemotherapy spill kit. Cover the spill with absorbent pads, working from the outside in.
- Clean the area: Once absorbed, carefully collect all contaminated materials into a
 designated hazardous waste container. Clean the spill area with an appropriate deactivating
 agent, followed by a rinse with water.
- Dispose of waste: All materials used for cleanup must be disposed of as hazardous chemical waste.
- Report the incident to your EHS department.

Disposal Plan: All materials that have come into contact with **Tas-117** are considered hazardous waste. This includes, but is not limited to:

- Empty vials and primary containers
- Used PPE (gloves, gowns, etc.)

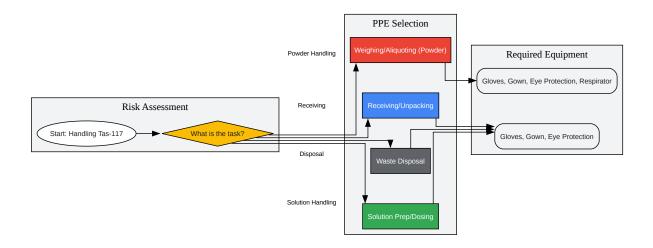


- Contaminated labware (pipette tips, tubes, etc.)
- Spill cleanup materials
- · Animal bedding and carcasses from in vivo studies

All waste must be segregated into clearly labeled, sealed, and puncture-proof containers designated for hazardous chemical waste. Follow your institution's specific procedures for hazardous waste pickup and disposal.

Logical Workflow for PPE Selection

The following diagram illustrates the decision-making process for selecting the appropriate level of PPE when working with **Tas-117**.



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Caption: PPE selection workflow for handling **Tas-117**.



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References

- 1. A first-in-human phase I study of TAS-117, an allosteric AKT inhibitor, in patients with advanced solid tumors PubMed [pubmed.ncbi.nlm.nih.gov]
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